

Pevonedistat + Azacitidine vs. Azacitidine Alone

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pevonedistat

CAS No.: 905579-51-3

Cat. No.: S549055

Get Quote

The table below summarizes the efficacy and toxicity findings from a phase II study comparing Pevonedistat in combination with Azacitidine versus Azacitidine alone in patients with higher-risk MDS, CMML, or low-blast AML [1].

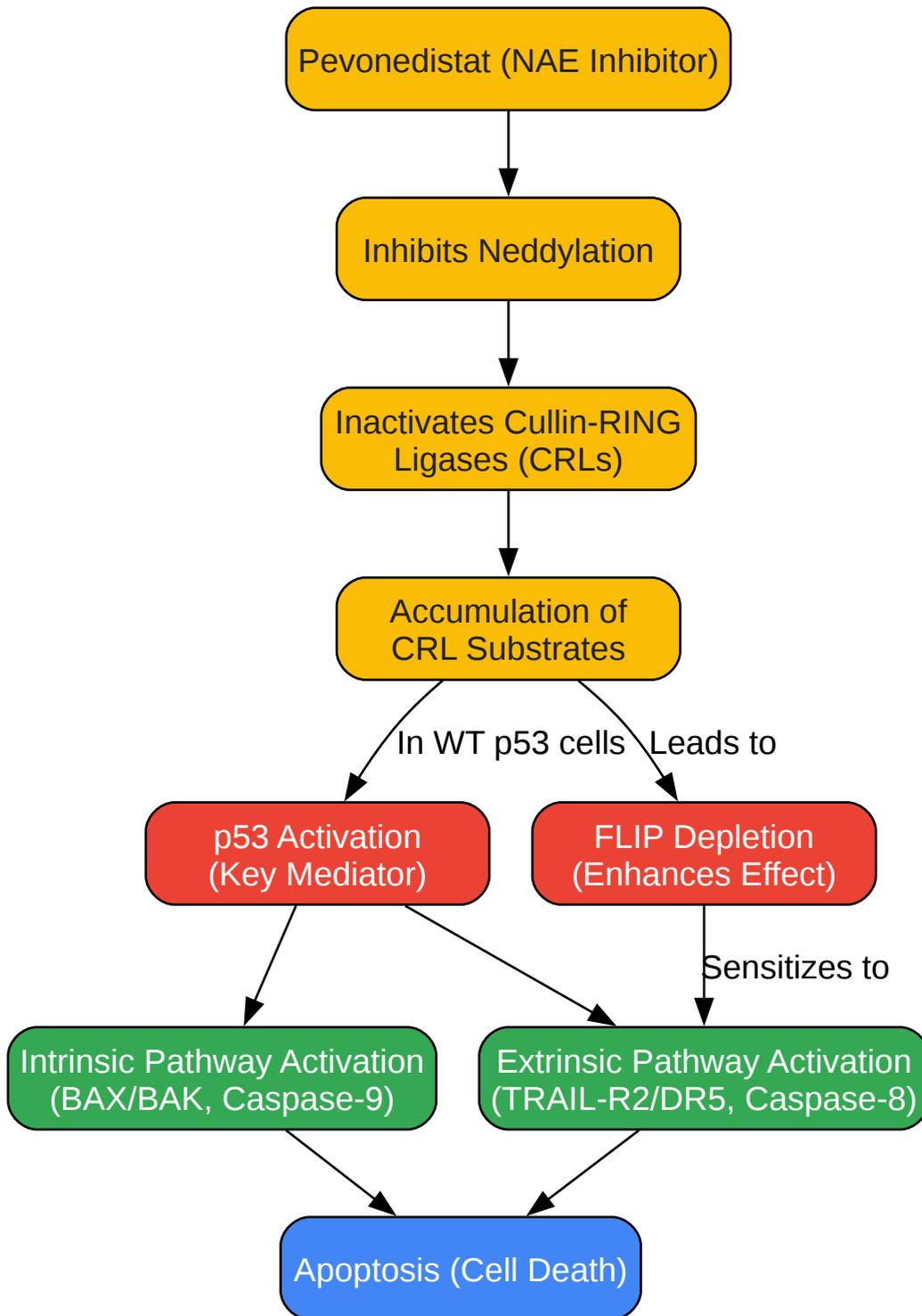
Parameter	Pevonedistat + Azacitidine	Azacitidine Alone
Study Population	Patients with higher-risk MDS/CMML or low-blast AML (N=120, median age 70) [1]	Same as combination group [1]
Median Event-Free Survival (EFS)	21.0 months (Intent-to-Treat population) [1]	16.6 months (Intent-to-Treat population) [1]
Median Overall Survival (OS)	21.8 months (Intent-to-Treat population) [1]	19.0 months (Intent-to-Treat population) [1]
EFS in MDS Subgroup	>20 months [1]	14.8 months [1]
Overall Response Rate	Higher in MDS subgroup [1]	Lower in MDS subgroup [1]
Duration of Response	34.6 months (in MDS responders) [1]	13.1 months (in MDS responders) [1]

Parameter	Pevonedistat + Azacitidine	Azacitidine Alone
Key Conclusion on Toxicity	Toxicity profile was similar to azacitidine alone. No added myelosuppression was noted from adding Pevonedistat [1].	The combination did not lead to a significant increase in adverse events [1].

Mechanism of Action and Cell Death Pathways

Pevonedistat is a first-in-class **NEDD8-activating enzyme (NAE) inhibitor** [2]. It disrupts the ubiquitin-proteasome system (UPS) by blocking the **neddylation pathway**, which is crucial for the activity of Cullin-RING E3 ligases (CRLs). This leads to the accumulation of CRL substrates, causing cell cycle arrest, DNA re-replication, and ultimately, apoptosis (programmed cell death) in cancer cells [3] [2].

Research in colorectal cancer (CRC) models has identified that **Pevonedistat** induces cell death through interconnected pathways, with the tumor suppressor protein **p53** playing a key role [3]. The diagram below illustrates the mechanisms of cell death induced by **Pevonedistat**.



[Click to download full resolution via product page](#)

Experimental Protocol Overview

For context on how the comparative clinical data was generated, here is the design of the phase II trial cited [1].

- **1. Study Design:** The trial was a **randomized, open-label, phase II study**.
- **2. Patient Population:**
 - **Inclusion:** Adults with higher-risk myelodysplastic syndromes (MDS), chronic myelomonocytic leukaemia (CMML), or low-blast acute myeloid leukaemia (LB AML) who had not received prior hypomethylating agents and were ineligible for stem cell transplantation [1].
 - **Total Enrollment:** 120 patients [1].
- **3. Treatment Groups & Randomization:**
 - Patients were randomized in a **1:1 ratio**.
 - **Experimental Arm:** **Pevonedistat** administered in combination with Azacitidine.
 - **Control Arm:** Azacitidine administered alone [1].
- **4. Primary Endpoint:** The study was powered on **event-free survival (EFS)** [1].
- **5. Secondary Endpoints:** These included **overall survival (OS)**, overall response rate (ORR), duration of response, and safety/toxicity profile [1].
- **6. Toxicity Assessment:** Adverse events were monitored and graded to evaluate the safety and tolerability of the treatment regimens. The study found the toxicity profile was similar between the two groups [1].

Future Directions and Ongoing Research

The promising results from the phase II trial prompted further large-scale investigation.

- **Phase III Trial:** A phase III clinical trial, which is fully enrolled, is currently underway. This larger study is designed to further evaluate the combination of **Pevonedistat** and Azacitidine versus Azacitidine alone in the same patient population. The results of this phase III trial are needed to confirm and potentially validate the efficacy and safety findings from the earlier phase II study [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Comparing pevonedistat plus azacitidine versus ... [ecancer.org]

2. Pevonedistat for MDS & AML: Hope or Hype? [pmc.ncbi.nlm.nih.gov]

3. Pevonedistat (MLN4924): mechanism of cell death ... [nature.com]

To cite this document: Smolecule. [Pevonedistat + Azacitidine vs. Azacitidine Alone]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b549055#pevonedistat-comparative-toxicity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com